

# Z-D-Ser-OH molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Z-D-Ser-OH

Cat. No.: B612884

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## An In-Depth Technical Guide on Z-D-Ser-OH

This guide provides an overview of the chemical properties of **Z-D-Ser-OH**, a derivative of the amino acid serine. It is intended for researchers, scientists, and professionals in the field of drug development who may utilize this compound in their work.

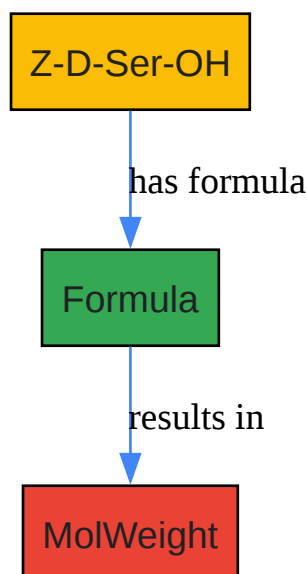
## Core Compound Data

**Z-D-Ser-OH**, also known as N-Cbz-D-serine, is a protected form of D-serine. The key quantitative data for this compound are summarized below.

Property	Value
Molecular Weight	239.22 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C11H13NO5 <a href="#">[1]</a>
CAS Number	6081-61-4

## Logical Relationship of Compound Properties

The following diagram illustrates the direct relationship between the compound's name, its chemical formula, and its resulting molecular weight.



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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. | Advent [adventchembio.com]
- 3. Z-D-Ser-OH | C<sub>11</sub>H<sub>13</sub>NO<sub>5</sub> | CID 489184 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Z-D-Ser-OH [carbolution.de]
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